Commercial Sources & Technical Validation: 2-(2-Fluorophenyl)piperidine Hydrochloride

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Compound of Interest	
Compound Name:	*2-(2-Fluorophenyl)piperidine hydrochloride*
CAS No.:	*1185010-62-1*
Cat. No.:	*B1388263*

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CAS: 1185010-62-1 (HCl Salt) | CAS: 383128-41-4 (Free Base)

Executive Technical Summary

2-(2-Fluorophenyl)piperidine hydrochloride is a specialized heterocyclic building block used primarily in the synthesis of central nervous system (CNS) agents, specifically NMDA receptor antagonists and sigma receptor ligands. Unlike its para-substituted analog (used in Paroxetine), this ortho-fluorinated scaffold introduces unique steric and electronic properties that influence metabolic stability and receptor binding affinity.

For drug development professionals, sourcing this compound requires a distinct strategy:

- Racemic vs. Chiral: Most commercial sources supply the racemate (CAS 1185010-62-1). Chiral resolution or asymmetric synthesis is required for enantiopure applications (e.g., (S)-isomer CAS 1228559-38-3).
- Impurity Profile: Common impurities include the unreduced pyridine intermediate and the des-fluoro analog, both of which can compromise downstream biological assays.

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Commercial Procurement Landscape

Procurement should be tiered based on development stage (Discovery vs. Process Development).

Tier 1: Catalog Suppliers (Discovery Scale: mg to 10g)

These vendors typically hold stock or have validated rapid-synthesis protocols.

Supplier	Catalog No.	Purity Specification	Lead Time	Primary Region
Carl Roth	Custom	≥ 95%	1-2 Weeks	Europe
ChemScene	CS-0335120	≥ 97%	In Stock (varies)	USA/Global
Sigma-Aldrich	LEYH9ACF3E91	N/A (Marketplace)	Verify Stock	Global
Combi-Blocks	Check Catalog	≥ 95%	1-3 Days	USA

Tier 2: Bulk & Custom Synthesis (Process Scale: >100g)

For kilogram-scale requirements, "make-to-order" is the standard model.

- Enamine: Strong capability in heterocyclic synthesis; likely offers the building block or close analogs for library synthesis.
- WuXi AppTec: Recommended for GMP-grade requirements where impurity tracking (e.g., heavy metals from hydrogenation catalysts) is critical.

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> *Procurement Advisory: Always specify the salt form stoichiometry. The hydrochloride salt is generally a mono-HCl (1:1), but non-stoichiometric "solvates" or hemi-hydrates are common in bulk batches from non-GMP sources.*

Technical Validation & Quality Assurance

As a Senior Application Scientist, relying solely on a Certificate of Analysis (CoA) is insufficient. The following internal validation protocol is recommended upon receipt of the material.

Identity Verification (NMR)

The ortho-substitution pattern is distinct.

- H NMR (DMSO-d

  ): Look for the methine proton at the 2-position of the piperidine ring (

  ~4.0-4.5 ppm). It should show coupling to the adjacent methylene and the aromatic ring.

- F NMR: This is the diagnostic key. The ortho-fluorine signal will appear significantly downfield compared to para-fluoro analogs due to the proximity of the nitrogen lone pair (if free base) or cation (if salt).
  - Ortho-F shift: typically

    -110 to -120 ppm.

  - Para-F shift: typically

    -115 to -125 ppm (context-dependent, but distinct coupling patterns).

Purity Analysis (HPLC-MS)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).

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- Mobile Phase: Gradient Acetonitrile/Water + 0.1% Formic Acid.
- Detection: UV at 210 nm and 254 nm.
- Critical Impurity:2-(2-Fluorophenyl)pyridine.[1][2] This is the aromatic precursor from the synthesis. It is planar and may intercalate in DNA or bind off-target. It will elute later than the piperidine due to higher lipophilicity.

Synthesis & Manufacturing Logic

Understanding the synthesis route allows you to predict impurities. The industrial standard involves a Suzuki coupling followed by catalytic hydrogenation.

Graphviz Workflow: Synthesis & QC Pathway

The following diagram illustrates the critical control points (CCPs) in the manufacturing process.



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Figure 1: Industrial synthesis pathway highlighting the critical intermediate (pyridine derivative) that must be monitored during Quality Control.

Handling & Stability

- Hygroscopicity: Piperidine hydrochloride salts are moderately hygroscopic. Store in a desiccator at 2–8°C.
- Stability: The fluorophenyl ring is metabolically stable, but the secondary amine is prone to oxidation if left in solution for extended periods.

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- Safety: The compound is an irritant. Standard PPE (gloves, goggles) is required. As a CNS-active pharmacophore, treat with caution regarding potential bioactivity (LD50 is not well-established for this specific isomer).

References

- Carl Roth. Product Specification: **2-(2-Fluorophenyl)piperidine hydrochloride**.[3][4][5] Retrieved from
- ChemScene. Product Data Sheet: **2-(2-Fluorophenyl)piperidine hydrochloride** (CAS 1185010-62-1).[3][4][5] Retrieved from [3]
- ChemicalBook. CAS Database: **2-(2-Fluorophenyl)piperidine hydrochloride**.[3][4] Retrieved from
- Sigma-Aldrich. Building Blocks & Heterocycles Catalog. Retrieved from

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Sources

- 1. 1228559-38-3 CAS MSDS ((S)-2-(2-FLUOROPHENYL)PIPERIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. HDMA, PEPTIPURE®, min. 98%, 5 g, glazen verpakking [scisupplies.eu]
- 3. chemscene.com [chemscene.com]
- 4. 2-(2-FLUOROPHENYL) PIPERIDINE HYDROCHLORIDE | 1185010-62-1 [chemicalbook.com]
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